

Comparative Analysis of the Antibacterial Activity of Muricarpone B and Malabaricone B

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Compound of Interest		
Compound Name:	Muricarpone B	
Cat. No.:	B1254455	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the antibacterial properties of two natural compounds, **Muricarpone B** and Malabaricone B. While substantial research has elucidated the antibacterial efficacy of Malabaricone B, data on **Muricarpone B** remains limited. This document summarizes the available experimental data, details relevant methodologies, and presents visualizations to illustrate experimental workflows and mechanisms of action.

Introduction

Muricarpone B and Malabaricone B are diarylnonanoids, a class of natural products found in plants of the Myristica genus. These compounds have garnered interest for their potential therapeutic applications. This guide focuses on their comparative antibacterial activities, providing a resource for researchers investigating novel antimicrobial agents.

Chemical Structures

The chemical structures of **Muricarpone B** and Malabaricone B are presented below. Both are diarylheptanoids, with **Muricarpone B** being a 1,7-bis(3,4-dihydroxyphenyl)heptan-3-one and Malabaricone B being 1-(2,6-dihydroxyphenyl)-9-(4-hydroxyphenyl)nonan-1-one. The differences in their phenyl ring substitutions and the length and substitution of the alkyl chain likely influence their biological activities.

Muricarpone B







Molecular Formula: C19H22O5

Molecular Weight: 330.37 g/mol

CAS Number: 886226-15-9[1]

Malabaricone B

Molecular Formula: C21H26O4

Molecular Weight: 342.43 g/mol

CAS Number: 95531-39-4

Quantitative Data on Antibacterial Activity

Significant research has been conducted on the antibacterial properties of Malabaricone B, revealing potent activity, particularly against Gram-positive bacteria. In contrast, there is a notable lack of specific quantitative data on the antibacterial activity of isolated **Muricarpone B**. While extracts of Myristica species, which contain a variety of diarylnonanoids including **Muricarpone B**, have demonstrated antibacterial effects, the direct contribution of **Muricarpone B** to this activity has not been quantified in the available literature.[2][3][4][5]

Malabaricone B: Antibacterial Potency

Malabaricone B has been shown to possess strong bactericidal activity against a range of clinically relevant bacteria, including multidrug-resistant (MDR) strains. Its efficacy is particularly pronounced against Staphylococcus aureus.



Bacterial Strain	Minimum Inhibitory Concentration (MIC) (μg/mL)	Reference
Staphylococcus aureus ATCC 29213	0.5	
Methicillin-resistant S. aureus (MRSA)	1-2	
Vancomycin-resistant S. aureus (VRSA)	1-2	
Vancomycin-resistant Enterococcus (VRE)	1-2	_
Escherichia coli	>128	_
Klebsiella pneumoniae	>128	_
Acinetobacter baumannii	>128	_
Pseudomonas aeruginosa	>128	_
Enterobacter species	>128	

This table summarizes the MIC values of Malabaricone B against various bacterial strains as reported in the cited literature.

Experimental Protocols

The following are detailed methodologies for key experiments used to evaluate the antibacterial activity of Malabaricone B.

Determination of Minimum Inhibitory Concentration (MIC)

The MIC, defined as the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism, is a crucial metric for assessing antibacterial potency.

Broth Microdilution Method:

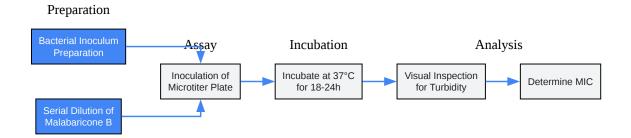


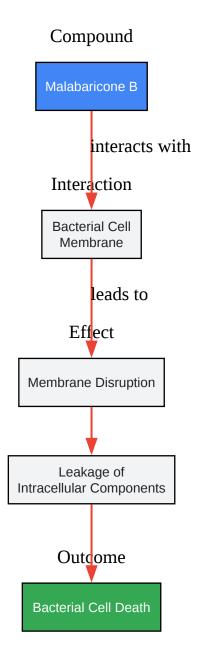




- A two-fold serial dilution of the test compound (e.g., Malabaricone B) is prepared in a 96-well microtiter plate using an appropriate broth medium, such as Mueller-Hinton Broth (MHB).
- Each well is inoculated with a standardized bacterial suspension to achieve a final concentration of approximately 5 x 10⁵ colony-forming units (CFU)/mL.
- Positive (broth with bacteria, no compound) and negative (broth only) controls are included.
- The plates are incubated under appropriate conditions (e.g., 37°C for 18-24 hours).
- The MIC is determined as the lowest concentration of the compound at which no visible bacterial growth (turbidity) is observed.









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